

Improving the recovery of Efavirenz-13C6 during sample extraction.

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Compound of Interest

Compound Name: Efavirenz-13C6

Cat. No.: B15557931

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Technical Support Center: Optimizing Efavirenz-13C6 Recovery

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the recovery of **Efavirenz-13C6** during sample extraction.

Troubleshooting Guides

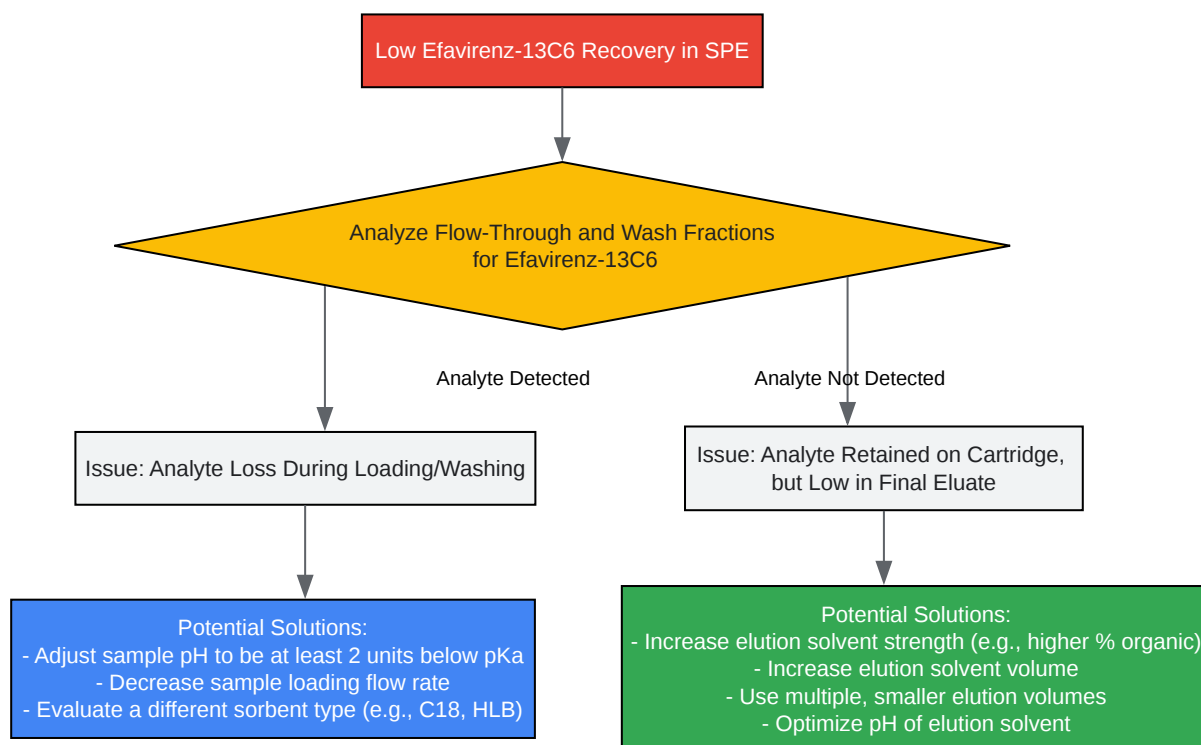
This section addresses specific issues that may be encountered during the extraction of **Efavirenz-13C6**. The guides are presented in a question-and-answer format to directly address common problems.

Issue 1: Low Recovery of Efavirenz-13C6 in Solid-Phase Extraction (SPE)

Question: My recovery of **Efavirenz-13C6** using a solid-phase extraction (SPE) protocol is consistently low. What are the potential causes and how can I troubleshoot this?

Answer: Low recovery in SPE can stem from several factors, ranging from incorrect pH to the choice of elution solvent. A systematic approach is crucial to identify the source of the loss.

Troubleshooting Workflow for Low SPE Recovery



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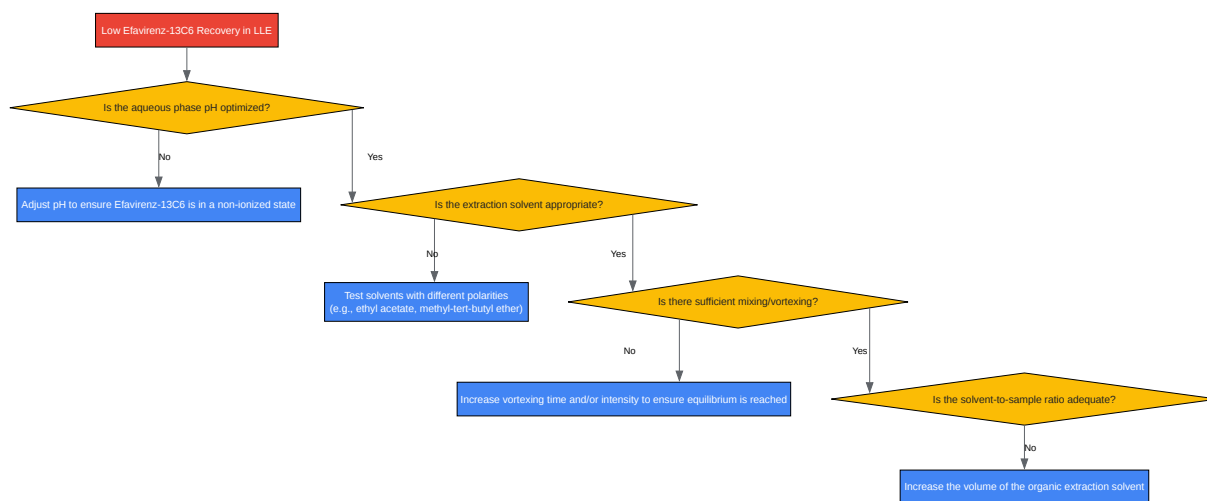
A decision tree for troubleshooting low recovery in Solid-Phase Extraction.

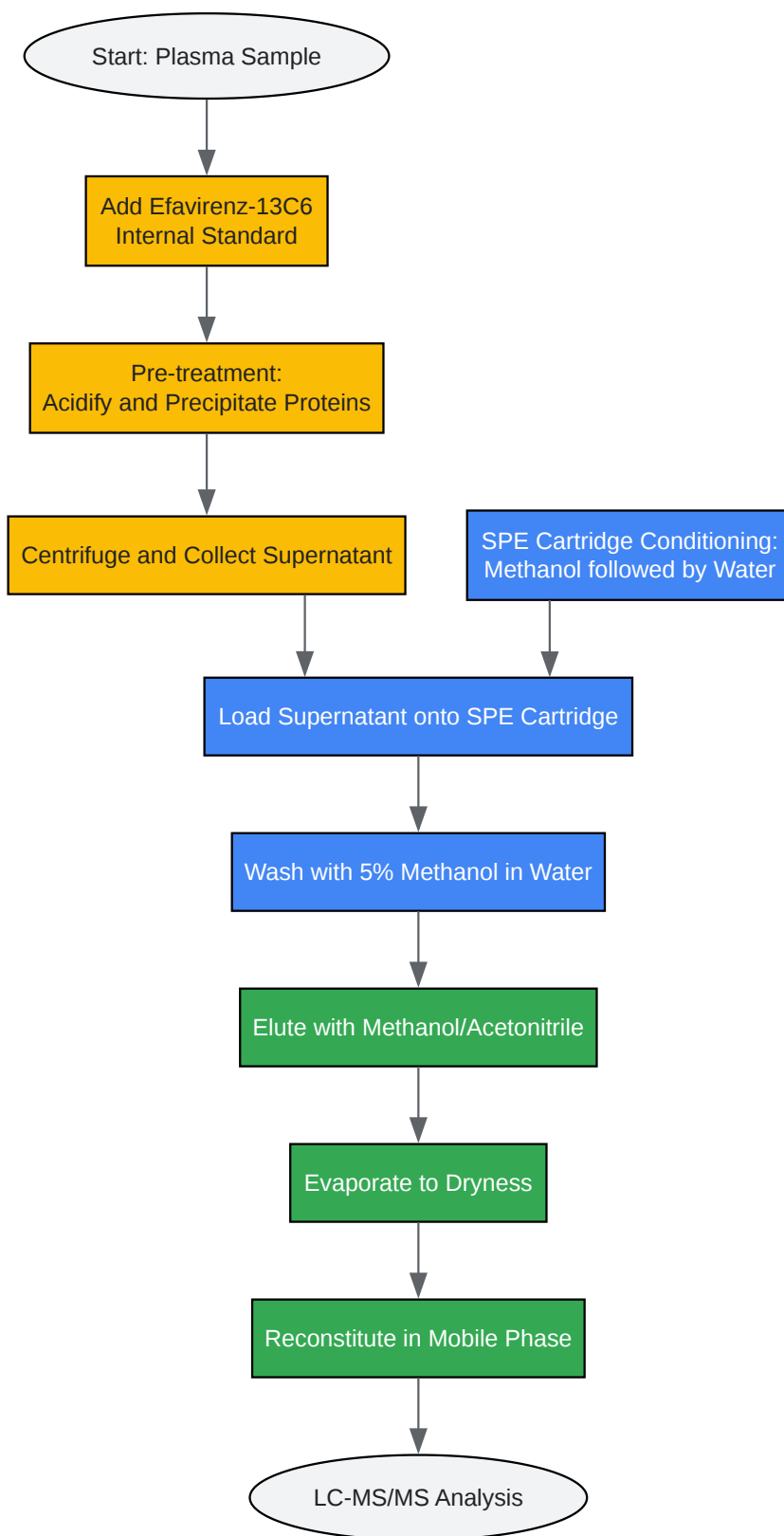
Issue 2: Poor Efavirenz-13C6 Recovery in Liquid-Liquid Extraction (LLE)

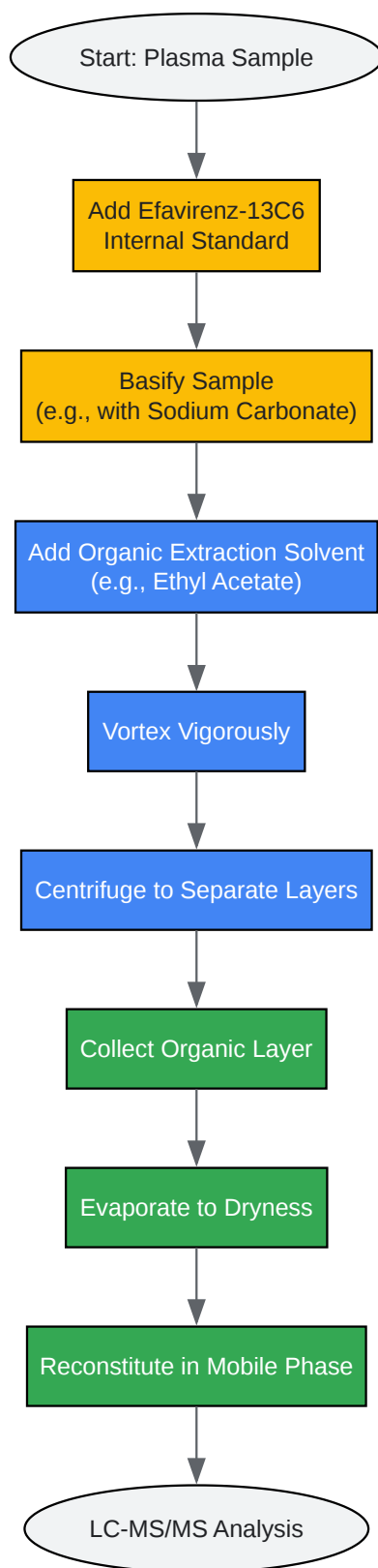
Question: I am experiencing poor and inconsistent recovery of **Efavirenz-13C6** with my liquid-liquid extraction (LLE) protocol. What should I investigate?

Answer: In LLE, the partitioning of **Efavirenz-13C6** between the aqueous and organic phases is critical. Several factors can influence this equilibrium.

Troubleshooting Workflow for Low LLE Recovery







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